

In-Depth Technical Guide: 4-(Trifluoromethyl)phenylacetonitrile

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)phenylacetonitrile

Cat. No.: B1294351

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Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of **4-(Trifluoromethyl)phenylacetonitrile**, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. Its utility stems from the presence of the trifluoromethyl group, which can enhance metabolic stability, binding affinity, and lipophilicity of target molecules.

Chemical Identity and Synonyms

4-(Trifluoromethyl)phenylacetonitrile is also known by several other names in scientific literature and chemical catalogs.

Synonyms:

- (4-(Trifluoromethyl)phenyl)acetonitrile
- 4-(Trifluoromethyl)benzyl cyanide
- 2-(4-(Trifluoromethyl)phenyl)acetonitrile
- p-(Trifluoromethyl)phenylacetonitrile
- 4-Trifluoromethylbenzeneacetonitrile

Physicochemical Properties

The following table summarizes key quantitative data for **4-(Trifluoromethyl)phenylacetonitrile**.

Property	Value	Reference
CAS Number	2338-77-4	ECHA Substance Infocard
Molecular Formula	C ₉ H ₆ F ₃ N	PubChem Compound Summary
Molecular Weight	185.15 g/mol	PubChem Compound Summary
Appearance	White to light yellow crystalline powder	Sigma-Aldrich Product Page
Melting Point	43-46 °C (109-115 °F)	Sigma-Aldrich Product Page
Boiling Point	98-100 °C at 10 mmHg	PubChem Compound Summary
Density	1.264 g/cm ³	PubChem Compound Summary
Solubility	Insoluble in water	
Refractive Index	1.472	PubChem Compound Summary

Synthesis and Experimental Protocols

4-(Trifluoromethyl)phenylacetonitrile is commonly synthesized via the cyanation of 4-(trifluoromethyl)benzyl halide. Below is a representative experimental protocol adapted from common laboratory procedures.

Protocol: Synthesis via Cyanation of 4-(Trifluoromethyl)benzyl Bromide

Objective: To synthesize **4-(Trifluoromethyl)phenylacetonitrile** from 4-(trifluoromethyl)benzyl bromide and sodium cyanide.

Materials:

- 4-(Trifluoromethyl)benzyl bromide
- Sodium cyanide (NaCN)
- Dimethyl sulfoxide (DMSO)
- Deionized water
- Diethyl ether
- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Magnetic stirrer
- Heating mantle with temperature control
- Separatory funnel
- Rotary evaporator

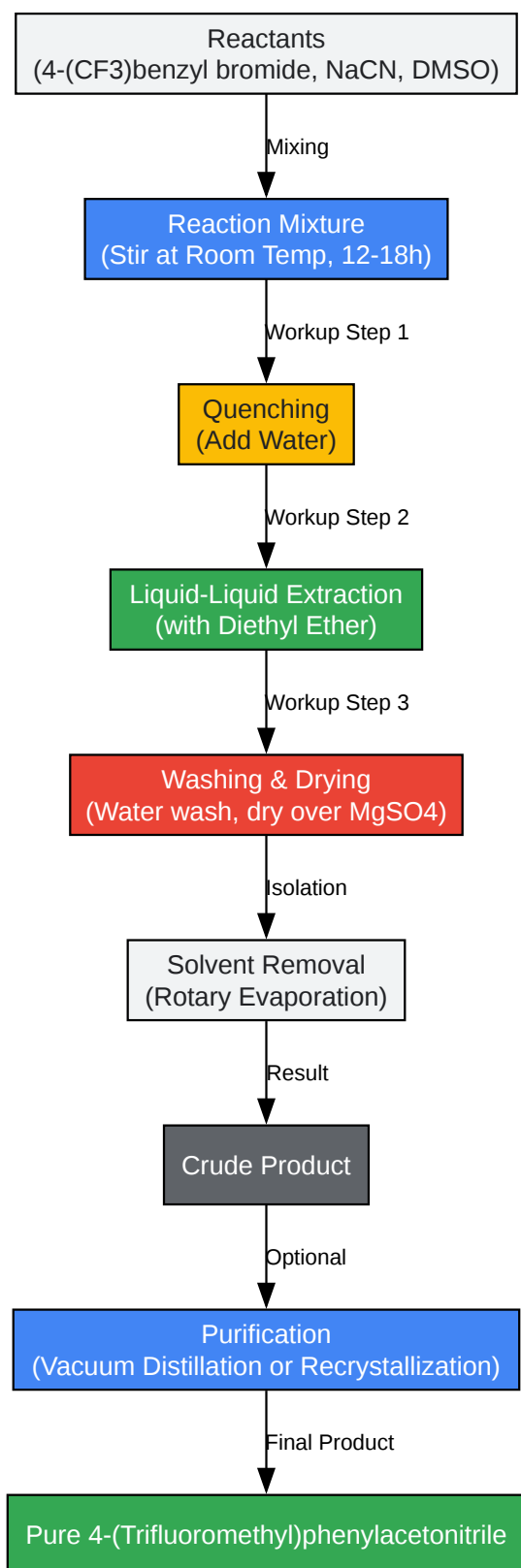
Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer, dissolve 10.0 g of 4-(trifluoromethyl)benzyl bromide in 100 mL of DMSO.
- **Addition of Cyanide:** Carefully add 2.45 g of sodium cyanide to the solution. Caution: Sodium cyanide is highly toxic. Handle with appropriate personal protective equipment in a well-ventilated fume hood.
- **Reaction:** Stir the mixture at room temperature for 12-18 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- **Workup:** Once the reaction is complete, pour the reaction mixture into 200 mL of deionized water.
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract the product with diethyl ether (3 x 50 mL).
- **Washing:** Combine the organic layers and wash with deionized water (2 x 50 mL) to remove residual DMSO and inorganic salts.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification (Optional):** The crude **4-(Trifluoromethyl)phenylacetonitrile** can be further purified by vacuum distillation or recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) to yield a crystalline solid.

Logical Workflow for Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and subsequent purification of **4-(Trifluoromethyl)phenylacetonitrile** as described in the protocol above.



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Caption: Synthesis and Purification Workflow.

Applications in Research and Development

4-(Trifluoromethyl)phenylacetonitrile serves as a crucial building block in medicinal chemistry and materials science. It is a precursor for the synthesis of:

- **Pharmaceutical Ingredients:** It is used in the synthesis of various drug candidates, including inhibitors for enzymes such as cathepsins and kinases.
- **Agrochemicals:** The trifluoromethylphenyl moiety is present in a number of modern pesticides and herbicides.
- **Advanced Materials:** It can be incorporated into the structure of liquid crystals and other functional organic materials.

The versatility of the nitrile group allows for its conversion into other functional groups such as amines, carboxylic acids, and tetrazoles, making it a valuable starting material for creating diverse chemical libraries for drug discovery screening.

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